

A Comparative Guide to the In Vitro and In Vivo Effects of Tomatine

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Compound Name: Tomatine

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This guide provides an objective comparison of the in vitro and in vivo effects of **tomatine**, a glycoalkaloid found in tomatoes (*Solanum lycopersicum*). The information presented is supported by experimental data to aid in the evaluation of its therapeutic potential.

I. Anticancer Effects

Tomatine has demonstrated significant anticancer activity in both laboratory settings and living organisms, primarily through the induction of apoptosis and inhibition of tumor growth.^{[1][2][3][4][5][6][7]}

In Vitro Cytotoxicity

Tomatine exhibits dose-dependent cytotoxic effects on a wide range of human cancer cell lines.^{[1][2][8]} Studies have shown its effectiveness against breast, colon, gastric, liver, prostate, and ovarian cancer cells.^{[1][2]} For instance, in hepatocellular carcinoma (HepG2) cells, **tomatine** treatment resulted in a significant reduction in cell viability.^{[1][2]} The cytotoxic effect of **tomatine** in HepG2 cells showed an IC₅₀ of 43 µg/ml.^{[1][2]} Furthermore, a dose range of 0.1–100 µg/ml of **tomatine** has been shown to inhibit the growth of HepG2 cells by 46.3% to 89.2%.^{[1][2]} In another study, α -**tomatine** demonstrated significant cytotoxic effects on human leukemia cancer cell lines HL60 and K562.^[3]

Table 1: In Vitro Cytotoxicity of **Tomatine** in Various Cancer Cell Lines

Cell Line	Cancer Type	Key Findings	Reference
HepG2	Hepatocellular Carcinoma	IC50 of 43 µg/ml; 46.3-89.2% growth inhibition at 0.1-100 µg/ml.[1][2]	[1][2]
MCF-7	Breast Cancer	Strongly inhibited by high-tomatine green tomato extracts.[8]	[8]
HT-29	Colon Cancer	Strongly inhibited by high-tomatine green tomato extracts.[8]	[8]
AGS	Gastric Cancer	Strongly inhibited by high-tomatine green tomato extracts.[8]	[8]
HL60	Human Myeloid Leukemia	Significant cytotoxic effects; induced apoptosis.[3]	[3]
K562	Human Myeloid Leukemia	Significant cytotoxic effects; induced apoptosis.[3]	[3]
CT-26	Mouse Colon Cancer	Induces about 50% lysis at 3.5 µM after 24h.[9]	[9]
Metastatic Melanoma Cell Lines	Melanoma	Reduced cell viability by 50% at 0.5–1 µM. [10]	[10]

In Vivo Antitumor Activity

Animal studies have corroborated the in vitro anticancer findings. In a xenograft mouse model using HepG2 cells, intraperitoneal injections of **tomatine** at 5 and 20 mg/kg body weight significantly reduced tumor size without causing major organ abnormalities or weight loss.[2]

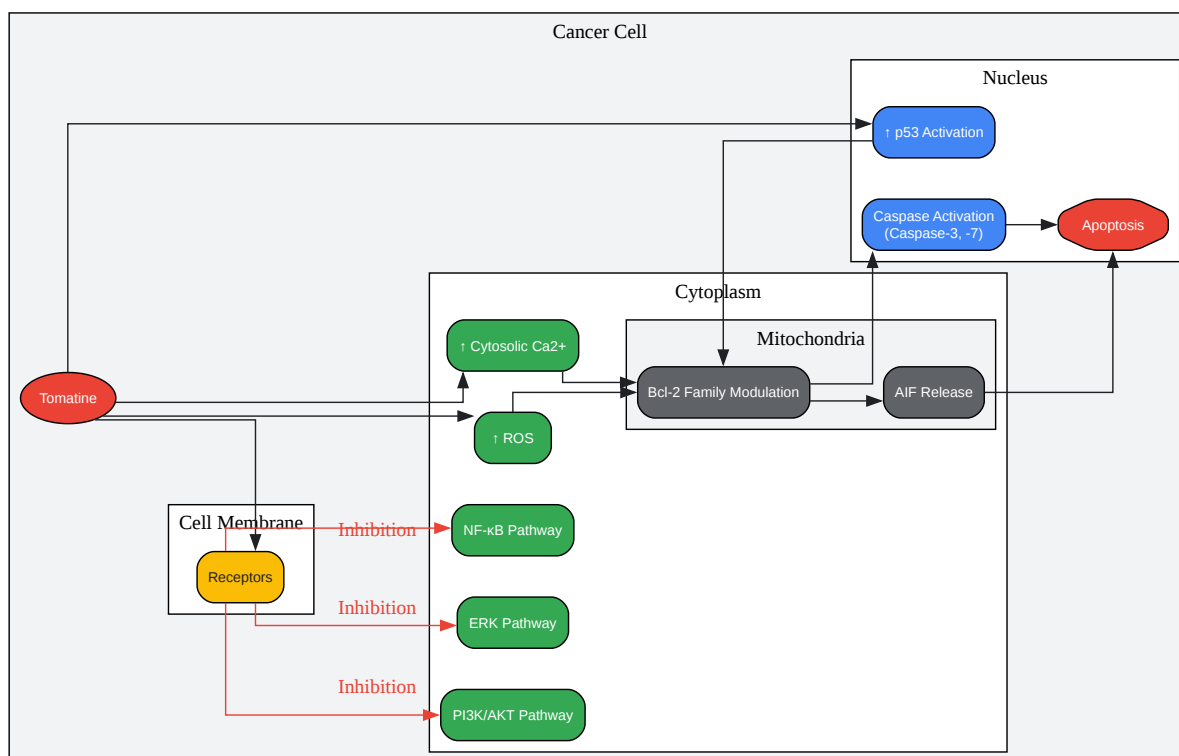
Similarly, α -**tomatine** significantly inhibited the growth of HL60 xenograft tumors in severe combined immunodeficiency (SCID) mice.[3][6] Long-term experiments in rainbow trout also demonstrated that dietary **tomatine** (2000 ppm) reduced the incidence of liver tumors induced by a carcinogen.[1][2]

Table 2: In Vivo Antitumor Effects of **Tomatine**

Animal Model	Cancer Type	Tomatine Dosage	Key Findings	Reference
NSG Mouse Xenograft	Hepatocellular Carcinoma (HepG2)	5 and 20 mg/kg (IP)	Significantly reduced tumor size.[2]	[2]
SCID Mouse Xenograft	Human Myeloid Leukemia (HL60)	Not specified	Significantly inhibited tumor growth.[3]	[3]
Rainbow Trout	Liver and Stomach Tumors	2000 ppm (dietary)	Reduced incidence of liver and stomach tumors by 41.3% and 36.3%, respectively.[8]	[8]
Mice	Mammary Adenocarcinoma	Not specified	Showed great antitumor potential.[2]	[2]
Mice	Prostate Cancer (PC-3)	Not specified	Showed great antitumor potential in subcutaneous and orthotopic xenografts.[2]	[2]

Signaling Pathways Involved in Anticancer Effects

Tomatine's anticancer activity is mediated through the modulation of several key signaling pathways. In vitro studies have shown that **tomatine** induces apoptosis in cancer cells through both caspase-dependent and independent pathways.[2][3] In HepG2 cells, **tomatine** treatment led to the activation of caspase-3 and -7, modulation of the Bcl-2 family proteins, and activation of p53.[1][2][4][5][7] It also increased intracellular reactive oxygen species (ROS) and cytosolic Ca²⁺ levels.[1][2][4][5][7][11] In leukemia cells, α -**tomatine** induced apoptosis in a caspase-independent manner, triggering the release of apoptosis-inducing factor (AIF) from the mitochondria.[3] Furthermore, **tomatine** has been shown to inhibit the ERK, PI3K/AKT, and NF- κ B signaling pathways.[2]



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Caption: Signaling pathways modulated by **tomatine** leading to cancer cell apoptosis.

II. Anti-inflammatory Effects

Tomatine has also been investigated for its anti-inflammatory properties.

In Vitro Anti-inflammatory Activity

In vitro studies using lipopolysaccharide (LPS)-activated macrophages have shown that **tomatine** can significantly suppress the production of pro-inflammatory cytokines.[12] This effect is associated with the attenuation of LPS-mediated nuclear translocation of NF- κ B-p65 and the phosphorylation of extracellular signal-regulated kinase (ERK) 1/2.[12]

In Vivo Anti-inflammatory Activity

In vivo experiments have demonstrated the anti-inflammatory potential of **tomatine**. In rats, intramuscular or oral administration of **tomatine** significantly inhibited carrageenan-induced paw edema in a dose-dependent manner.[13] The inhibitory effect was even more pronounced in adrenalectomized rats, suggesting a mechanism that is not solely dependent on adrenal steroidogenesis.[13] Furthermore, **tomatine** administered subcutaneously to rats inhibited the formation of granulation tissue induced by carrageenan-impregnated cotton pellets.[13] In mice, **tomatine** reduced the leakage of protein-bound dye into the peritoneal cavity, indicating a decrease in vascular permeability associated with inflammation.[13]

Table 3: In Vivo Anti-inflammatory Effects of **Tomatine**

Animal Model	Method of Induction	Tomatine Administration	Key Findings	Reference
Rats	Carrageenan-induced paw edema	1-10 mg/kg (IM) or 15-30 mg/kg (oral)	Significant dose-dependent inhibition of edema.[13]	[13]
Adrenalectomized Rats	Carrageenan-induced paw edema	0.5-10 mg/kg	Greater inhibition of edema compared to intact rats.[13]	[13]
Rats	Carrageenan-impregnated cotton pellets	5 or 10 mg/kg/day for 7 days (SC)	Significant, dose-dependent inhibition of granulation tissue formation.[13]	[13]
Mice	Acidified saline-induced vascular permeability	10 mg/kg (SC)	Significantly decreased leakage of protein-bound dye.[13]	[13]

III. Antimicrobial Effects

Tomatine is known to possess antimicrobial properties, which are thought to be part of the tomato plant's natural defense mechanism.[8][14]

In Vitro Antimicrobial Activity

In vitro studies have shown that **tomatine** exhibits inhibitory effects against a range of microorganisms. It has been reported to have antibiotic activity against various pathogens.[8] Acetonic extracts from tomato leaves, which are rich in **tomatine**, have demonstrated significant antimicrobial activity against several phytopathogenic microorganisms, with *Rhizoctonia solani* being particularly susceptible.[15] **Tomatine** has also shown inhibitory

effects against *S. aureus*.^[16] The antifungal activity of α -**tomatine** has been observed against fungi such as *Fusarium oxysporum* and *Phytophthora infestans*.^[17] The mechanism of its antimicrobial action is believed to involve the disruption of cellular membranes by forming complexes with sterols like cholesterol.^[14]

Table 4: In Vitro Antimicrobial Activity of **Tomatine**

Microorganism	Type	Key Findings	Reference
<i>Rhizoctonia solani</i>	Fungus	Highly susceptible to acetonic extracts of tomato leaves. ^[15]	^[15]
<i>Staphylococcus aureus</i>	Bacterium	Inhibitory effect. ^[16]	^[16]
<i>Fusarium oxysporum</i>	Fungus	Antifungal activity observed. ^[17]	^[17]
<i>Phytophthora infestans</i>	Oomycete	Restricted in vitro growth. ^[17]	^[17]
<i>Colletotrichum truncatum</i>	Fungus	63% growth inhibition by tomatine. ^[17]	^[17]
<i>Fusarium subglutinans</i>	Fungus	50% growth inhibition by tomatine. ^[17]	^[17]

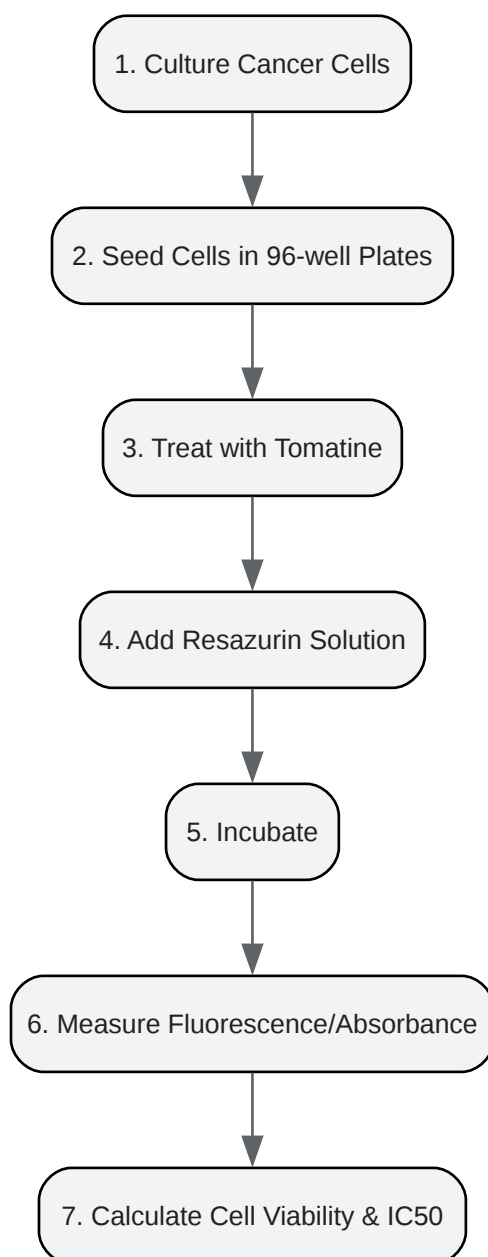
IV. Experimental Protocols

This section provides an overview of the methodologies used in the cited studies.

In Vitro Cytotoxicity Assay (Resazurin Reduction Assay)

- Cell Culture: Human cancer cells (e.g., HepG2) are cultured in an appropriate medium supplemented with fetal bovine serum and antibiotics.^{[2][5][7]}
- Treatment: Cells are seeded in 96-well plates and treated with various concentrations of **tomatine** for a specified period (e.g., 24 hours).^{[2][5][7]}

- **Resazurin Addition:** After treatment, a resazurin solution is added to each well, and the plates are incubated.
- **Measurement:** The fluorescence or absorbance is measured using a microplate reader. The intensity is proportional to the number of viable cells.
- **Data Analysis:** Cell viability is calculated as a percentage of the untreated control, and the IC50 value is determined.



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Caption: Workflow for in vitro cytotoxicity testing of **tomatine**.

In Vivo Xenograft Mouse Model

- Cell Implantation: Human cancer cells (e.g., HepG2) are subcutaneously or orthotopically injected into immunodeficient mice (e.g., NSG or SCID mice).[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Tumor Growth: Tumors are allowed to grow to a palpable size.
- Treatment: Mice are randomly assigned to treatment and control groups. The treatment group receives regular administrations of **tomatine** (e.g., intraperitoneal injections), while the control group receives a vehicle.[\[2\]](#)
- Monitoring: Tumor size and body weight are measured regularly throughout the experiment.
- Endpoint: At the end of the study, mice are euthanized, and tumors are excised, weighed, and may be used for further analysis (e.g., immunohistochemistry).[\[3\]](#)

Carrageenan-Induced Paw Edema in Rats

- Animal Model: Male Wistar rats are used.
- Baseline Measurement: The initial volume of the rat's hind paw is measured using a plethysmometer.
- Treatment: **Tomatine** or a vehicle is administered to the rats (e.g., intramuscularly or orally).[\[13\]](#)
- Induction of Edema: After a specific time, a solution of carrageenan is injected into the sub-plantar region of the hind paw to induce inflammation.[\[13\]](#)
- Measurement of Edema: Paw volume is measured at various time points after the carrageenan injection.
- Data Analysis: The percentage of inhibition of edema is calculated by comparing the increase in paw volume in the treated group to the control group.

In conclusion, both in vitro and in vivo studies consistently demonstrate the potent anticancer and anti-inflammatory properties of **tomatine**. Its ability to modulate multiple signaling pathways and its favorable safety profile in animal models suggest its potential as a therapeutic agent. Further research is warranted to fully elucidate its mechanisms of action and to explore its clinical applications.

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